

physical properties of 5-Bromo-4-cyclopropylpyrimidine (melting point, boiling point)

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Compound of Interest

Compound Name: 5-Bromo-4-cyclopropylpyrimidine

Cat. No.: B597505

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Technical Guide: Physicochemical Characterization of 5-Bromo-4-cyclopropylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Bromo-4-cyclopropylpyrimidine is a substituted pyrimidine derivative of interest in medicinal chemistry and drug discovery. The pyrimidine scaffold is a core component of numerous biologically active compounds, and understanding the physicochemical properties of its analogues is crucial for predicting their behavior in biological systems and for the development of robust synthetic and purification protocols. This technical guide provides a comprehensive overview of the physical properties of **5-Bromo-4-cyclopropylpyrimidine**, with a focus on its melting and boiling points. Due to the limited availability of specific experimental data for this compound in public literature, this guide also furnishes detailed, generalized experimental protocols for the determination of these key physical constants for pyrimidine derivatives.

Physical Properties of 5-Bromo-4-cyclopropylpyrimidine

At the time of this publication, specific experimental data for the melting and boiling points of **5-Bromo-4-cyclopropylpyrimidine** (CAS No: 1346697-39-9) are not widely reported in publicly accessible databases. Chemical supplier information indicates that data for the boiling point is unavailable. This lack of data underscores the need for experimental determination by researchers working with this compound.

Table 1: Summary of Physical Property Data for **5-Bromo-4-cyclopropylpyrimidine**

Physical Property	Value	Source
Melting Point	Data not available	-
Boiling Point	Data not available	-
Molecular Formula	C ₇ H ₇ BrN ₂	Supplier Data
Molecular Weight	199.05 g/mol	Supplier Data

Experimental Protocols for Physical Property Determination

The following sections detail standardized experimental procedures for determining the melting and boiling points of organic compounds, which are directly applicable to **5-Bromo-4-cyclopropylpyrimidine**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid. For a pure crystalline compound, this occurs over a narrow range. The melting point is a valuable indicator of purity, with impurities typically causing a depression and broadening of the melting range.[1]
[2]

Methodology: Capillary Method using a Melting Point Apparatus

This method involves heating a small sample in a capillary tube and observing the temperature range over which it melts.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)[1]
- Glass capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle
- Sample of **5-Bromo-4-cyclopropylpyrimidine** (finely powdered and dry)[3]

Procedure:

- **Sample Preparation:** Ensure the sample is completely dry and finely powdered. If necessary, gently grind the crystalline sample in a mortar and pestle.[3]
- **Loading the Capillary Tube:** Invert the open end of a capillary tube and press it into the powdered sample. A small amount of the sample will be forced into the tube. Tap the sealed end of the tube gently on a hard surface to pack the sample down. Repeat until the sample column is 2-3 mm high.
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- **Approximate Melting Point Determination:** Heat the apparatus rapidly to get an approximate melting point. This will provide a target range for a more accurate measurement.
- **Accurate Melting Point Determination:** Allow the apparatus to cool. Using a fresh sample, heat the apparatus quickly to about 15-20°C below the approximate melting point. Then, decrease the heating rate to 1-2°C per minute.[1]

- Observation and Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last solid crystal melts (the end of the melting range).[4][5] This is the melting point range. For a pure compound, this range should be narrow (0.5-2°C).

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[6] It is a characteristic physical property that is sensitive to changes in pressure.

Methodology: Micro Boiling Point Determination (Thiele Tube Method)

This method is suitable for small quantities of liquid.

Apparatus and Materials:

- Thiele tube
- Heating oil (e.g., mineral oil)
- Small test tube (e.g., 75 x 12 mm)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Rubber band or wire to attach the test tube to the thermometer
- Bunsen burner or other heat source
- Sample of **5-Bromo-4-cyclopropylpyrimidine**

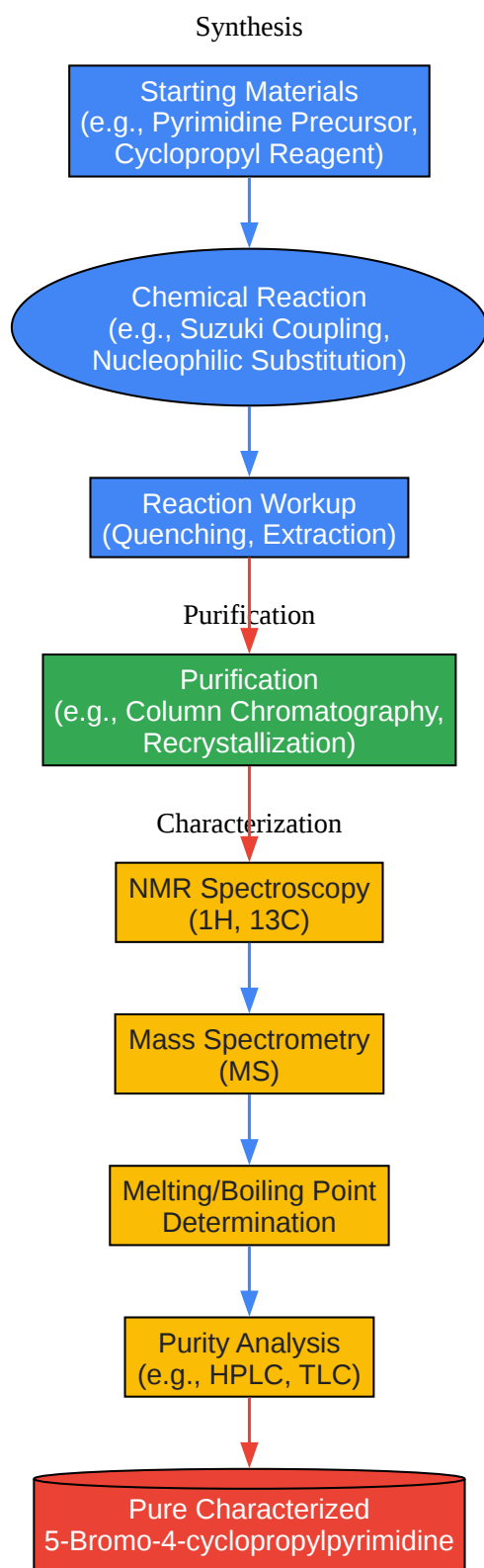
Procedure:

- Sample Preparation: Place a few drops of the liquid sample into the small test tube.
- Capillary Inversion: Place the capillary tube into the test tube with the open end down.

- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Heating:** Immerse the assembly in the Thiele tube containing heating oil, making sure the oil level is above the sample but below the top of the test tube.
- **Observation:** Gently heat the side arm of the Thiele tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube as the air inside expands and is replaced by the vapor of the liquid.^{[7][8]}
- **Boiling Point Identification:** Continue heating until a rapid and continuous stream of bubbles is observed. Then, remove the heat. The bubbling will slow down and stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[9]
- **Pressure Correction:** Record the atmospheric pressure at the time of the experiment, as the observed boiling point will vary with pressure.^[6]

Workflow for Synthesis and Characterization

The synthesis of novel pyrimidine derivatives often involves multi-step reactions followed by rigorous characterization to confirm the structure and purity of the final product. The following diagram illustrates a general workflow applicable to the synthesis and characterization of compounds like **5-Bromo-4-cyclopropylpyrimidine**.



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Caption: General workflow for the synthesis and characterization of a novel pyrimidine derivative.

This workflow highlights the critical steps from starting materials to the final, pure, and characterized compound. Each stage requires careful execution and analysis to ensure the desired product is obtained with high purity. The characterization phase is essential to confirm the identity and integrity of the synthesized molecule.

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